

Technical Support Center: ^{13}C -Lactose Metabolic Studies

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Compound of Interest

Compound Name: *[1- ^{13}C gal]Lactose Monohydrate*

Cat. No.: *B12378118*

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Welcome to the technical support center for ^{13}C -lactose metabolic studies. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot common issues and provide answers to frequently asked questions encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is the principle behind the ^{13}C -lactose metabolic study, specifically the breath test?

A1: The ^{13}C -lactose breath test is a non-invasive method to assess lactose digestion. The subject ingests a specific dose of lactose that has been isotopically labeled with Carbon-13 (^{13}C). In individuals with sufficient lactase enzyme activity, the ^{13}C -lactose is hydrolyzed in the small intestine into ^{13}C -glucose and galactose. These monosaccharides are then absorbed and metabolized, ultimately producing $^{13}\text{CO}_2$, which is exhaled in the breath.^{[1][2]} The rate and amount of $^{13}\text{CO}_2$ exhaled directly correlate with the efficiency of lactose digestion and absorption.^[1]

Q2: Why are my ^{13}C -lactose breath test results inconsistent with the hydrogen (H_2) breath test?

A2: Discrepancies between the ^{13}C -lactose and H_2 breath tests are not uncommon. The ^{13}C -lactose breath test is a direct measurement of lactose digestion and absorption, while the H_2 breath test is an indirect measurement of malabsorption.[1][3] The $^{13}\text{CO}_2$ breath test has been found to be more sensitive and specific than the H_2 breath test for detecting low jejunal lactase activity.[4] Inconsistencies can arise from several factors:

- "Non- H_2 Producers": Some individuals have gut microbiota that do not produce hydrogen gas, leading to false-negative H_2 breath test results.[5]
- Methanogenic Bacteria: Certain gut bacteria produce methane (CH_4) instead of hydrogen by consuming the hydrogen produced. This can also lead to false-negative H_2 breath test results.[6] Measuring CH_4 in addition to H_2 and $^{13}\text{CO}_2$ can improve the diagnostic accuracy of the test.[6]
- Small Intestinal Bacterial Overgrowth (SIBO): SIBO can cause an early rise in breath hydrogen, leading to a false-positive H_2 breath test for lactose malabsorption.[5][6]

Q3: What are the established cutoff values for interpreting ^{13}C -lactose breath test results?

A3: The interpretation of ^{13}C -lactose breath test results relies on established cutoff values for the cumulative percentage dose of ^{13}C recovered (cPDR) in the breath over a specific period, typically 4 hours.

Parameter	Cutoff Value	Interpretation	Reference
Cumulative $^{13}\text{CO}_2$ Excretion (4 hours)	> 14.5%	Normal Lactose Digestion	[4][6]
Cumulative $^{13}\text{CO}_2$ Excretion (4 hours)	\leq 14.5%	Lactase Deficiency	[6]
Peak Plasma ^{13}C -Glucose (1 hour)	> 2 mmol L ⁻¹	Lactose Digester	[3]
Peak Plasma ^{13}C -Glucose (1 hour)	\leq 2 mmol L ⁻¹	Lactose Maldigester	[3]

Troubleshooting Guide

Issue 1: High baseline $^{13}\text{CO}_2$ levels before ^{13}C -lactose administration.

- Possible Cause: Inadequate fasting or consumption of foods with high natural ^{13}C abundance prior to the test.
- Troubleshooting Steps:
 - Ensure the subject has fasted for at least 8-12 hours before the test.^[1]
 - In the 24 hours preceding the test, the subject's diet should be restricted to foods with low ^{13}C content. Recommended foods include meat, fish, and rice.^[1]
 - Verify that the subject has not smoked for at least 8 hours before the test, as tobacco can affect baseline CO_2 levels.^[1]

Issue 2: False-positive results suggesting lactose malabsorption in a known lactose tolerant individual.

- Possible Cause: Rapid oro-cecal transit time, where the ^{13}C -lactose reaches the colon and is fermented by bacteria before it can be fully absorbed in the small intestine.
- Troubleshooting Steps:
 - Consider measuring the oro-cecal transit time using a non-digestible substrate like lactulose.^[7]
 - Evaluate for conditions that can accelerate gut transit.
 - Ensure the subject has not engaged in strenuous exercise immediately before or during the test, as this can alter metabolism and gut transit.^{[8][9]}

Issue 3: False-negative results suggesting normal lactose digestion in a subject with clinical symptoms of lactose intolerance.

- Possible Cause: Delayed gastric emptying, which can slow the delivery of ^{13}C -lactose to the small intestine, leading to a delayed and potentially blunted $^{13}\text{CO}_2$ response.
- Troubleshooting Steps:

- Assess for factors that can delay gastric emptying, such as certain medications or underlying medical conditions.
- Consider extending the breath sample collection period beyond the standard 4 hours.
- Correlate breath test results with clinical symptoms experienced by the subject during the test.

Experimental Protocols

Protocol 1: Combined $^{13}\text{C}/\text{H}_2$ Lactose Malabsorption Breath Test

Objective: To simultaneously measure $^{13}\text{CO}_2$ and H_2 in expired breath to assess lactose digestion and malabsorption.

Materials:

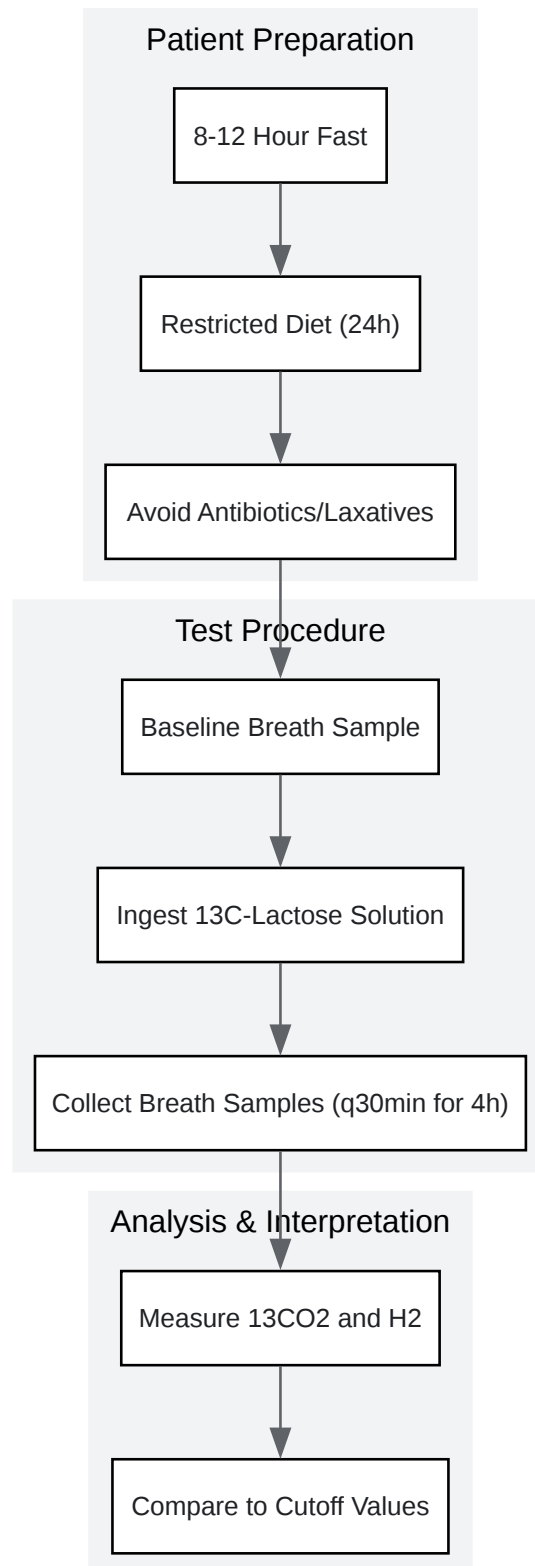
- 25g of ^{13}C -labeled lactose dissolved in 250-300 mL of water.
- Breath collection bags or tubes.
- Gas chromatograph for H_2 analysis.
- Isotope ratio mass spectrometer (IRMS) or non-dispersive infrared (NDIR) spectrometer for $^{13}\text{CO}_2$ analysis.

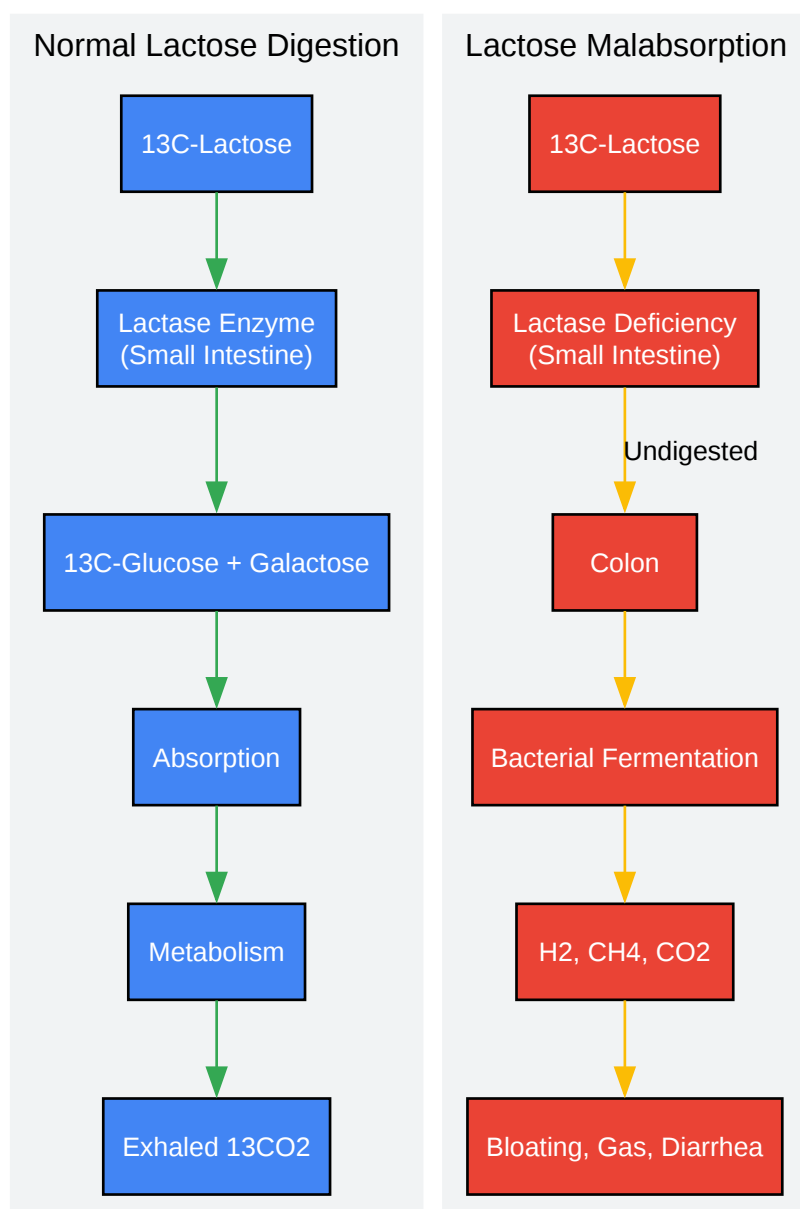
Procedure:

- Patient Preparation:
 - The patient should fast for a minimum of 8 hours prior to the test.^[1]
 - For 24 hours before the test, the patient should avoid milk, dairy products, and foods high in fiber.^[1]
 - Antibiotics should be discontinued at least 15 days before the test.^[1]
 - Laxatives and probiotics should be avoided for at least 7 days prior to the test.^[1]

- The patient should not smoke for at least 8 hours before the test.[1]
- Baseline Sample Collection:
 - Collect a baseline breath sample before the ingestion of the ^{13}C -lactose solution.
- Substrate Administration:
 - The patient drinks the 25g ^{13}C -lactose solution.
- Post-Ingestion Sample Collection:
 - Collect breath samples at regular intervals (e.g., every 15-30 minutes) for up to 4 hours.
- Sample Analysis:
 - Analyze the collected breath samples for H_2 and $^{13}\text{CO}_2$ concentrations.
- Data Interpretation:
 - An increase in H_2 concentration of >20 ppm above baseline is indicative of lactose malabsorption.[6]
 - A cumulative $^{13}\text{CO}_2$ excretion of $\leq 14.5\%$ after 4 hours suggests lactase deficiency.[4][6]

Visualizations





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